

Essential Safety and Disposal Guidance for (3 α ,5 β ,6 β ,7 α)-BAR501

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Compound of Interest

Compound Name: (3 α ,5 β ,6 β ,7 α)-BAR501

Cat. No.: B605913

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This document provides critical safety, handling, and disposal protocols for **(3 α ,5 β ,6 β ,7 α)-BAR501**, a potent and selective G protein-coupled bile acid receptor 1 (GPBAR1) agonist. Adherence to these guidelines is essential to ensure personnel safety and environmental compliance.

I. Chemical and Safety Data Overview

(3 α ,5 β ,6 β ,7 α)-BAR501, with CAS Number 1632118-69-4, is a valuable research tool in studies related to metabolic diseases, inflammation, and cardiovascular conditions.[1][2] Its selective agonistic activity on GPBAR1 makes it a compound of interest for investigating cellular signaling pathways.[1][3]

Quantitative Data Summary:

Property	Value	Source
Molecular Formula	C ₂₆ H ₄₆ O ₃	[2][4]
Molecular Weight	406.6 g/mol	[1][2]
Purity	≥95% - 99.90%	[3][5]
EC ₅₀	1 μM for GPBAR1	[2][3]
Solubility	DMF: 20 mg/mL DMSO: 100 μg/mL Ethanol: 2 mg/mL Ethanol:PBS (pH 7.2) (1:2): 500 μg/mL	[1][5]
Storage (Stock Solution)	-80°C for 2 years -20°C for 1 year	[3]

II. Proper Disposal Procedures

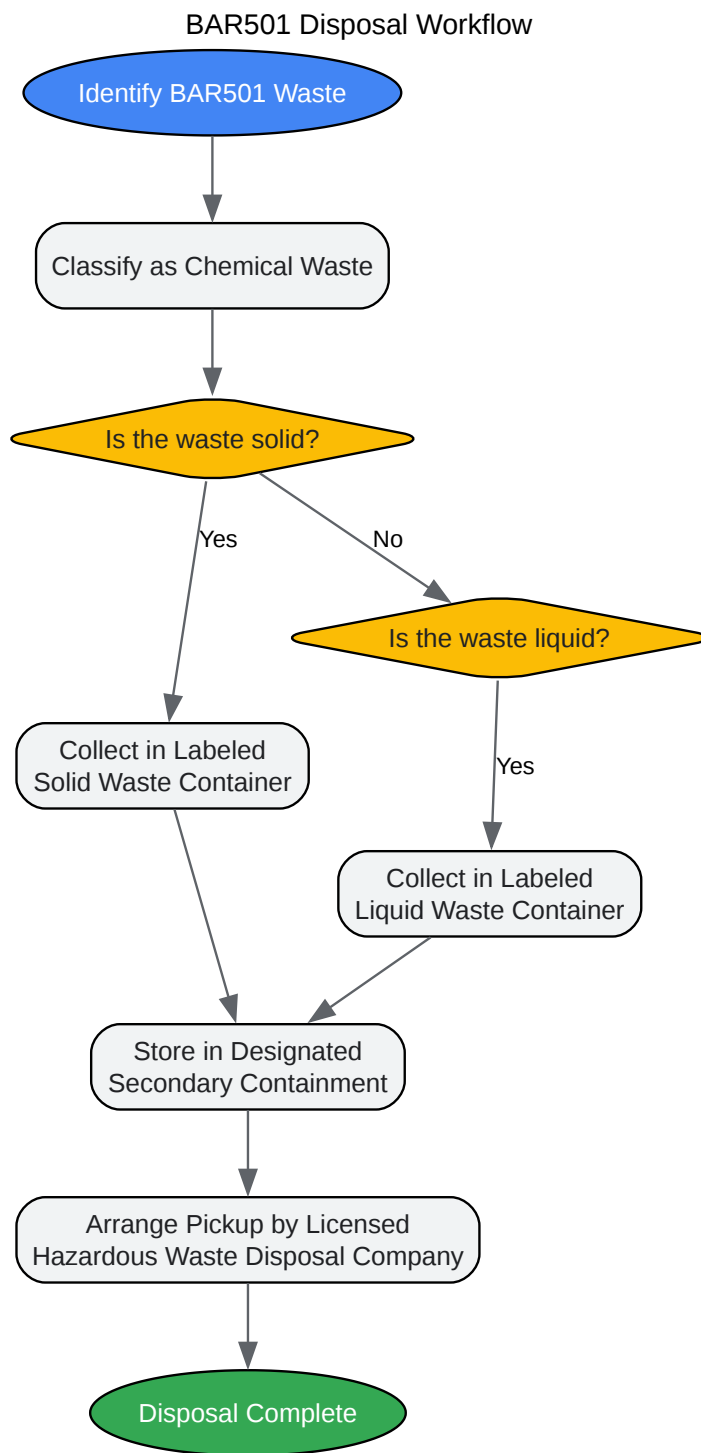
The disposal of **(3α,5β,6β,7α)-BAR501** and its containers must be conducted in accordance with all applicable local, state, and federal regulations for chemical waste. As a bioactive compound, improper disposal can pose environmental risks.

Step-by-Step Disposal Protocol:

- **Waste Classification:** Classify waste containing BAR501 as chemical or hazardous waste. Do not mix with general laboratory trash or dispose of it down the drain.
- **Waste Collection:**
 - **Solid Waste:** Collect unused BAR501 powder, contaminated personal protective equipment (PPE) such as gloves and lab coats, and any contaminated lab supplies (e.g., weighing paper, pipette tips) in a designated, clearly labeled, and sealed hazardous waste container.
 - **Liquid Waste:** Collect solutions containing BAR501 in a separate, sealed, and clearly labeled hazardous waste container. Ensure the container is compatible with the solvents used (e.g., DMF, DMSO, Ethanol).

- Labeling: Label the waste container with "Hazardous Waste," the full chemical name "**(3 α ,5 β ,6 β ,7 α)-BAR501**," the approximate concentration and quantity, and the date.
- Storage: Store the sealed hazardous waste container in a designated, secure, and well-ventilated secondary containment area, away from incompatible materials, while awaiting pickup.
- Professional Disposal: Arrange for a licensed hazardous waste disposal company to collect and dispose of the material. Provide them with the Safety Data Sheet (SDS) for BAR501.

Logical Flow for BAR501 Disposal Decision-Making:



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Caption: Workflow for proper disposal of BAR501 waste.

III. Experimental Protocols: Safe Handling and Use

Adherence to standard laboratory safety protocols is mandatory when handling BAR501.

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles.
- Hand Protection: Wear compatible chemical-resistant gloves.
- Body Protection: Wear a laboratory coat.

Handling Guidelines:

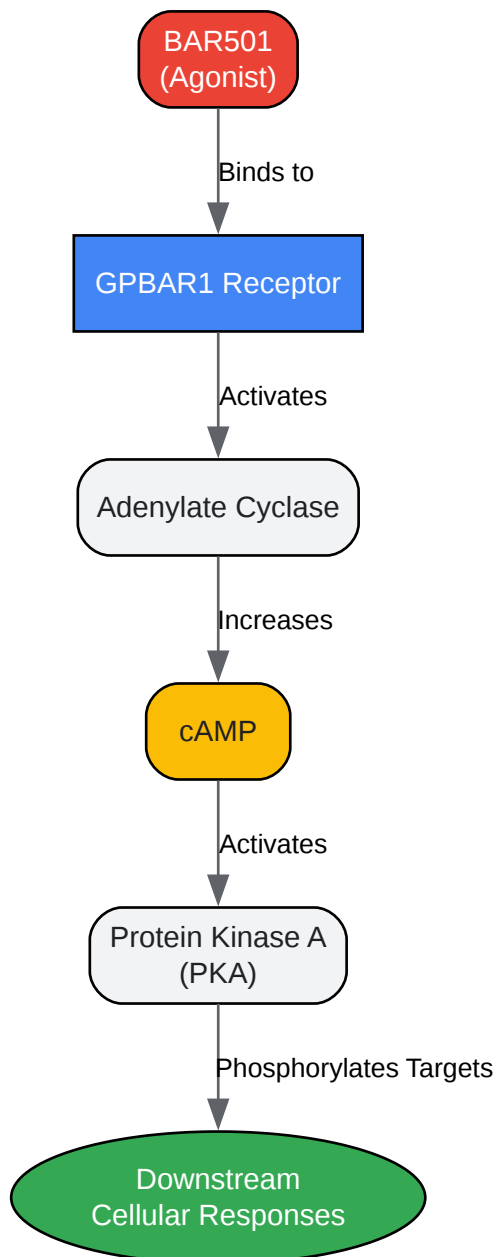
- Avoid Contact: Prevent contact with skin, eyes, and clothing.
- Avoid Inhalation: Do not breathe dust or aerosols. Handle in a well-ventilated area or under a chemical fume hood.
- Weighing: When handling the solid form, weigh the compound in an enclosure that prevents dust dispersion.
- Solution Preparation: When preparing solutions, add the solvent to the pre-weighed compound slowly to avoid splashing.
- Spill Response: In case of a spill, absorb with an inert material (e.g., sand, vermiculite) and place in a sealed container for disposal. Ventilate the area and wash the spill site after material pickup is complete.

IV. Signaling Pathway Context

BAR501 is a selective agonist for GPBAR1, a G protein-coupled receptor that plays a role in various physiological processes. Its activation initiates a downstream signaling cascade.

Simplified GPBAR1 Signaling Pathway:

Simplified BAR501-GPBAR1 Signaling

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Caption: BAR501 activates GPBAR1, leading to downstream effects.

By following these procedures, researchers can safely handle and dispose of **(3 α ,5 β ,6 β ,7 α)-BAR501**, minimizing risks to themselves and the environment while advancing critical scientific research. Always refer to the specific Safety Data Sheet provided by your supplier for the most detailed and up-to-date information.

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